

# Elucidation of 2-Bromo-4-ethoxy-1-nitrobenzene: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2-Bromo-4-ethoxy-1-nitrobenzene**

Cat. No.: **B1283775**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structural elucidation of **2-Bromo-4-ethoxy-1-nitrobenzene**. Due to the limited availability of direct experimental data for this specific compound, this paper establishes a framework for its synthesis and characterization based on established chemical principles and data from closely related analogues.

## Chemical Identity and Properties

**2-Bromo-4-ethoxy-1-nitrobenzene** is an aromatic organic compound with the molecular formula  $C_8H_8BrNO_3$ .<sup>[1][2]</sup> Its chemical structure consists of a benzene ring substituted with a nitro group, a bromine atom, and an ethoxy group at positions 1, 2, and 4, respectively.

Table 1: Chemical Identifiers for **2-Bromo-4-ethoxy-1-nitrobenzene**

Identifier	Value
IUPAC Name	2-bromo-4-ethoxy-1-nitrobenzene[ <a href="#">2</a> ]
CAS Number	57279-69-3[ <a href="#">1</a> ][ <a href="#">2</a> ]
Molecular Formula	C <sub>8</sub> H <sub>8</sub> BrNO <sub>3</sub> [ <a href="#">1</a> ][ <a href="#">2</a> ]
SMILES	CCOC1=CC(=C(C=C1)--INVALID-LINK--[O-])Br[ <a href="#">2</a> ]
InChIKey	MQRFWCCICSGULX-UHFFFAOYSA-N[ <a href="#">2</a> ]

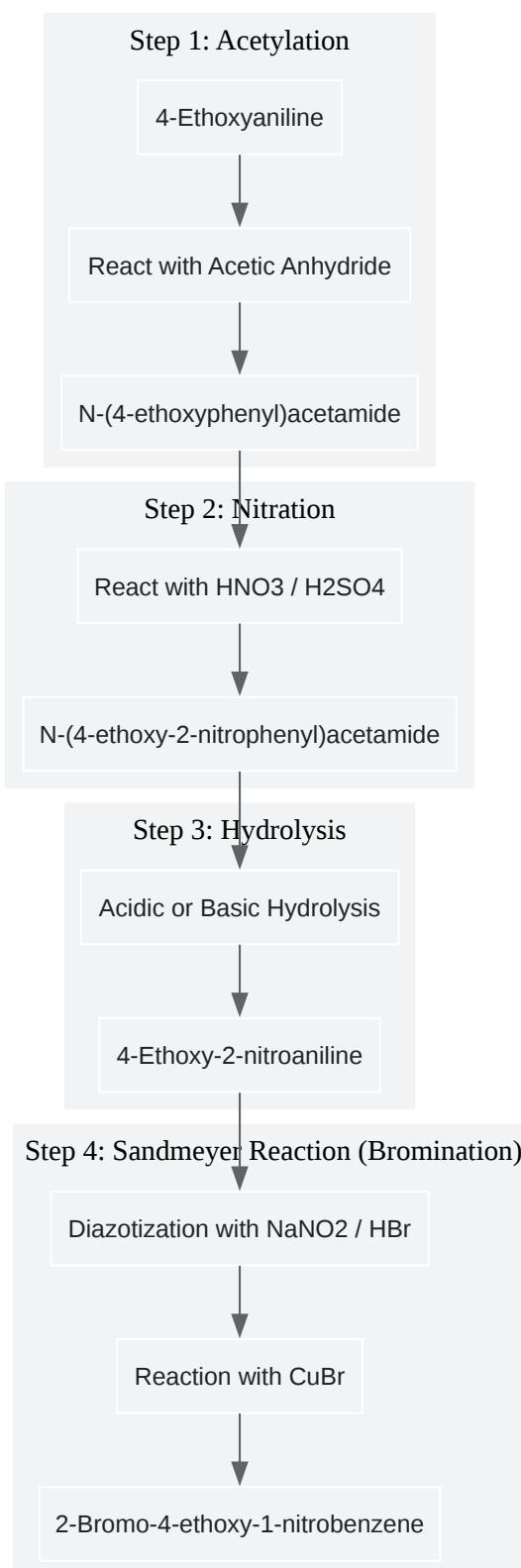
Table 2: Computed Physicochemical Properties of **2-Bromo-4-ethoxy-1-nitrobenzene**

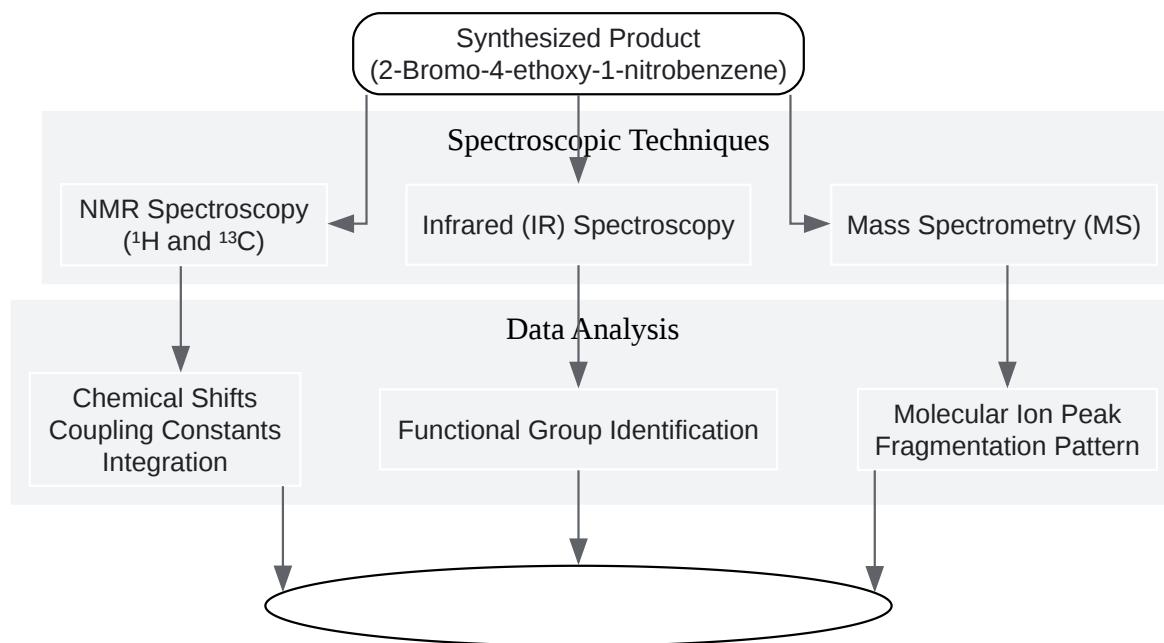
Property	Value
Molecular Weight	246.06 g/mol [ <a href="#">1</a> ][ <a href="#">2</a> ]
XLogP3	2.8
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	3[ <a href="#">1</a> ]
Rotatable Bond Count	2[ <a href="#">1</a> ]
Exact Mass	244.96876 Da[ <a href="#">2</a> ]
Topological Polar Surface Area	55.1 Å <sup>2</sup> [ <a href="#">2</a> ]

## Proposed Synthesis Protocol

A plausible synthetic route to **2-Bromo-4-ethoxy-1-nitrobenzene** can be adapted from established methods for the nitration and bromination of aromatic compounds. A potential starting material is 4-ethoxyaniline.

## Experimental Workflow for Synthesis





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [guidechem.com]
- 2. 2-Bromo-4-ethoxy-1-nitrobenzene | C8H8BrNO3 | CID 15555499 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. To cite this document: BenchChem. [Elucidation of 2-Bromo-4-ethoxy-1-nitrobenzene: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1283775#2-bromo-4-ethoxy-1-nitrobenzene-structure-elucidation>

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)